

An In-depth Technical Guide to the Chemical Properties of Petrosin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Petrosin*

Cat. No.: *B1231894*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Petrosin is a complex marine alkaloid belonging to the bisquinolizidine class of compounds. First isolated from the sponge *Petrosia seriata*, and also found in sponges of the genera *Xestospongia* and *Oceanapia*, it has attracted interest due to its unique macrocyclic structure and potential biological activities. This technical guide provides a comprehensive overview of the known chemical properties of **Petrosin**, including its structure, physicochemical characteristics, and spectroscopic data. Detailed methodologies for its total synthesis and isolation from natural sources are presented, accompanied by workflow diagrams. While **Petrosin** has demonstrated cytotoxic and antimicrobial properties, the specific molecular mechanisms and signaling pathways underlying these activities remain to be elucidated. This document aims to serve as a foundational resource for researchers investigating **Petrosin** and its derivatives for potential therapeutic applications.

Chemical and Physical Properties

Petrosin is a dimeric quinolizidone alkaloid with a complex pentacyclic structure. It exists as a chiral, racemic isomer, with its meso isomer being **Petrosin A**.^[1]

General Properties

A summary of the general chemical properties of **Petrosin** is presented in Table 1. These properties are primarily based on computational data from publicly available chemical databases.

Table 1: General Chemical Properties of **Petrosin**

Property	Value	Source
Molecular Formula	C ₃₀ H ₅₀ N ₂ O ₂	[2]
Molecular Weight	470.7 g/mol	[2][3]
IUPAC Name	(1R,7S,9S,15R,21S,23S,29R,30R)-9,23-dimethyl-11,25-diazapentacyclo[19.7.1.1 ⁷ ,11.0 ² _{5,29} .0 ¹⁵ ,30]triacontane-8,22-dione	[2]
Canonical SMILES	<chem>C[C@H]1CN2CCCC[C@@H]3[C@@H]2--INVALID-LINK--CCCC[C@@H]4CCCN5[C@H]4--INVALID-LINK--C(=O)--INVALID-LINK--C</chem>	[2]
InChIKey	OCNVVYBTRKWBCO-JUZPTULESA-N	[2]
Topological Polar Surface Area	40.6 Å ²	[2]
Chemical Class	Marine Alkaloid, Quinolizine	[2][3]

Physicochemical Data

Experimentally determined physicochemical data for **Petrosin** is not extensively reported in the literature. The compound is described as crystalline upon synthesis and isolation.[1] The structure of **Petrosin** has been unequivocally confirmed by X-ray diffraction analysis.

Table 2: Physicochemical Properties of **Petrosin**

Property	Value	Method/Source
Physical State	Crystalline solid	Synthesis and Isolation Reports[1]
Melting Point	Not Reported	-
Boiling Point	Not Reported	-
Solubility	Not Reported	-
X-ray Crystallography	Data available confirming structure	Isolation from Oceanapia sp.

Spectroscopic Data

The structure of **Petrosin** has been elucidated and confirmed through various spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

NMR Spectroscopy

^1H and ^{13}C NMR are fundamental for the structural characterization of **Petrosin**. The chemical shifts are indicative of the complex polycyclic structure.

Table 3: Key ^{13}C NMR Chemical Shifts for **Petrosin**

Carbon Atom	Chemical Shift (δ , ppm)	Solvent
C=O	~170	CDCl_3
Aliphatic CH, CH_2	20 - 60	CDCl_3
Aliphatic CH_3	~15-20	CDCl_3

Note: This is a generalized representation. For detailed peak assignments, refer to the primary literature.[4]

Mass Spectrometry

Mass spectrometry data confirms the molecular weight and elemental composition of **Petrosin**.

Table 4: Mass Spectrometry Data for **Petrosin**

Technique	Ion	m/z
High-Resolution Mass Spectrometry (HRMS)	[M+H] ⁺	~471.394

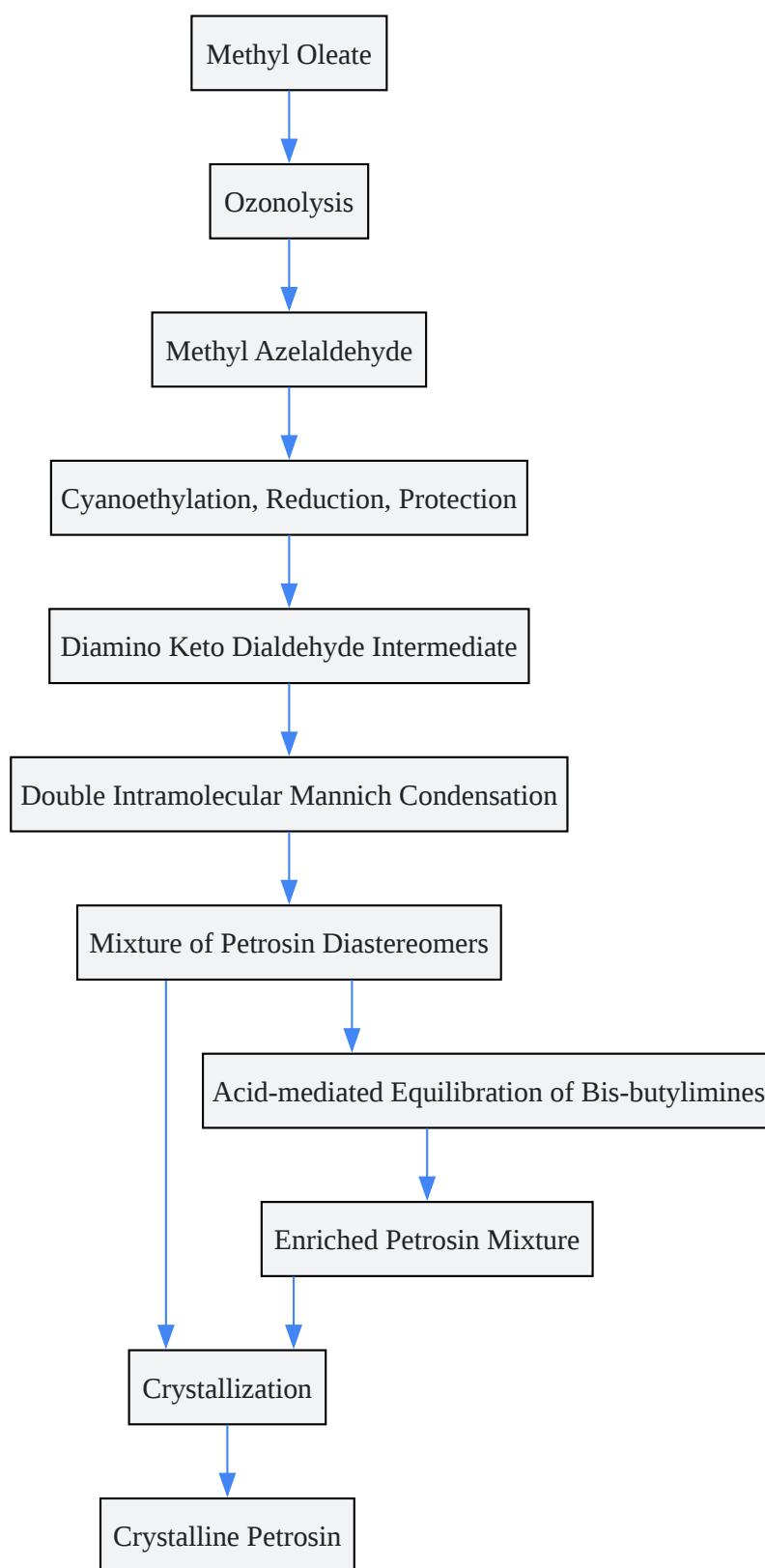
Experimental Protocols

Total Synthesis of Petrosin

A total synthesis of **Petrosin** was reported by Heathcock et al. in 1998. The key step involves a "double-barrelled" intramolecular Mannich condensation.[\[1\]](#)

Protocol Overview:

- **Preparation of Precursors:** The synthesis begins with the ozonolysis of methyl oleate to produce methyl azelaldehyde. This is followed by a series of reactions including cyanoethylation, reduction, and protection to form the necessary building blocks.
- **Intramolecular Mannich Condensation:** A diamino keto dialdehyde intermediate undergoes a double intramolecular Mannich condensation to form the core bisquinolizidine structure of the **Petrosin** isomers.
- **Isomer Separation and Equilibration:** This reaction yields a mixture of **Petrosin** diastereomers. Crystalline **Petrosin** is obtained, and the remaining mixture can be subjected to an acid-mediated equilibration of the derived bis-butylimines to enrich the mixture in **Petrosin**, which can then be crystallized.[\[1\]](#)



[Click to download full resolution via product page](#)

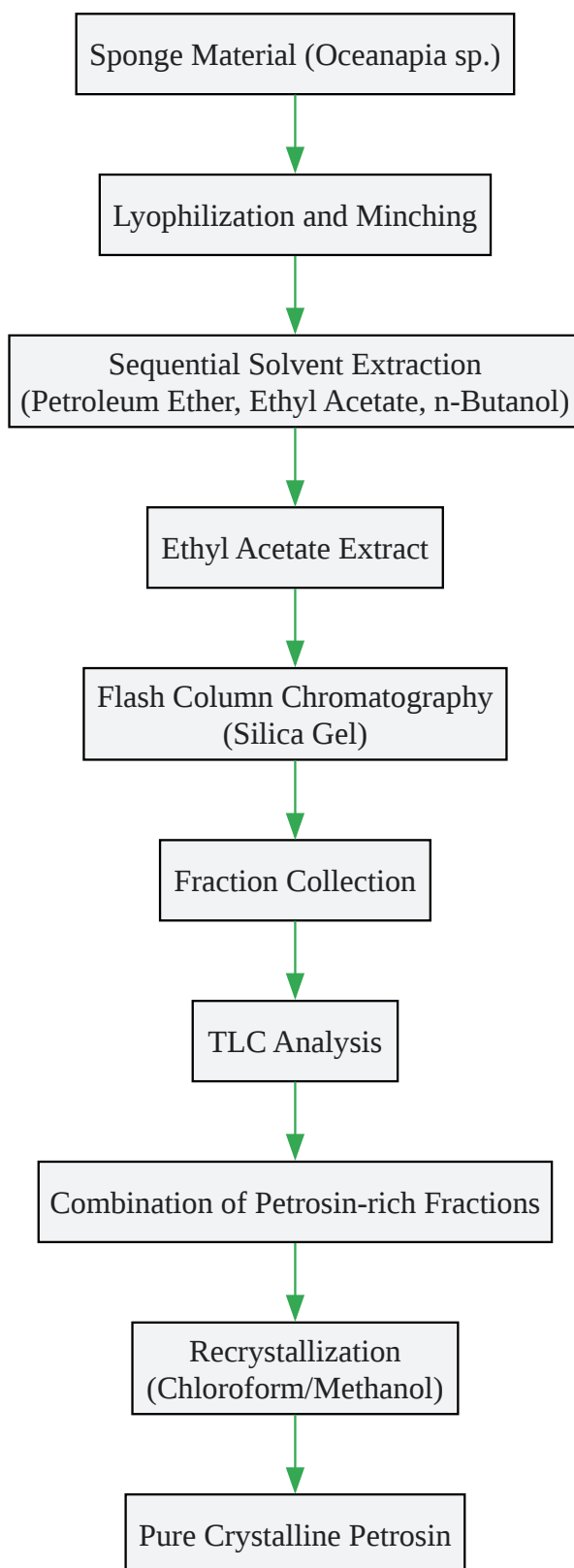
Total Synthesis of **Petrosin** Workflow

Isolation from Natural Sources

Petrosin has been isolated from the marine sponge *Oceanapia* sp.. The following is a general protocol based on reported methods.

Protocol Overview:

- **Collection and Extraction:** The sponge material is collected, dried (lyophilized), and minced. It is then exhaustively extracted with solvents of increasing polarity, typically starting with petroleum ether, followed by ethyl acetate, and then n-butanol.
- **Fractionation:** The ethyl acetate extract, which contains the alkaloids, is subjected to flash column chromatography on silica gel.
- **Purification:** The fractions are eluted using a solvent system with increasing polarity (e.g., a gradient of petroleum ether and ethyl acetate). Fractions containing **Petrosin** are identified by thin-layer chromatography (TLC).
- **Crystallization:** The combined **Petrosin**-containing fractions are further purified by recrystallization from a suitable solvent mixture (e.g., chloroform/methanol) to yield pure, colorless crystals of **Petrosin**.



[Click to download full resolution via product page](#)

Isolation of **Petrosin** from *Oceanapia* sp.

Biological Activity and Mechanism of Action

Reported Biological Activities

Petrosin and related compounds have been reported to exhibit biological activities, including:

- **Antimicrobial Activity:** **Petrosin** has shown moderate to high activity against some microorganisms and clinical isolates.
- **Cytotoxicity:** Alkaloids from the genus *Xestospongia* are known to possess cytotoxic properties against various cancer cell lines.

Mechanism of Action and Signaling Pathways

To date, the specific molecular mechanisms of action and the signaling pathways through which **Petrosin** exerts its cytotoxic and antimicrobial effects have not been elucidated in the scientific literature. Further research is required to identify its molecular targets and understand its impact on cellular signaling cascades.

Conclusion

Petrosin is a structurally intriguing marine natural product with demonstrated biological potential. This guide has summarized the currently available data on its chemical and physical properties, drawing from both computational sources and primary literature on its synthesis and isolation. While its fundamental chemical identity is well-established through spectroscopic and crystallographic data, there is a notable lack of experimentally determined physicochemical constants and a detailed understanding of its mechanism of action. The provided experimental workflows for its synthesis and isolation offer a solid foundation for researchers to produce and study this compound. Future investigations should focus on elucidating the specific signaling pathways and molecular targets of **Petrosin** to fully explore its therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Petrosin | C₃₀H₅₀N₂O₂ | CID 3009290 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Petrosin A | C₃₀H₅₀N₂O₂ | CID 3009291 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. dev.spectrabase.com [dev.spectrabase.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Petrosin]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1231894#what-are-the-chemical-properties-of-petrosin>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com